Reproducibility of AGN-195183 Research Findings: A Comparative Guide

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Compound of Interest

Compound Name:	*AGN-195183*
CAS No.:	*367273-07-2*
Cat. No.:	*B1672190*

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This guide provides a comprehensive comparison of the research findings on **AGN-195183**, a selective retinoic acid receptor alpha (RARα) agonist, with other relevant alternatives. The information is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of its performance based on available experimental data.

Mechanism of Action

AGN-195183 is a potent and selective agonist of the Retinoic Acid Receptor Alpha (RARα) with a dissociation constant (Kd) of 3 nM.[1] It exhibits no significant activity on RARβ or RARγ, ensuring a targeted engagement of the RARα signaling pathway. The primary mechanism of action for **AGN-195183** involves its binding to and activation of RARα. This activation promotes RARα-mediated signaling, leading to the transcription of specific genes responsible for cellular differentiation and proliferation. Ultimately, this cascade of events induces apoptosis (programmed cell death) in cancer cells and inhibits tumorigenesis.

Signaling Pathway of **AGN-195183**

The binding of **AGN-195183** to RARα initiates a cascade of molecular events that modulate gene expression, leading to anti-tumor effects. The simplified signaling pathway is illustrated

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below.

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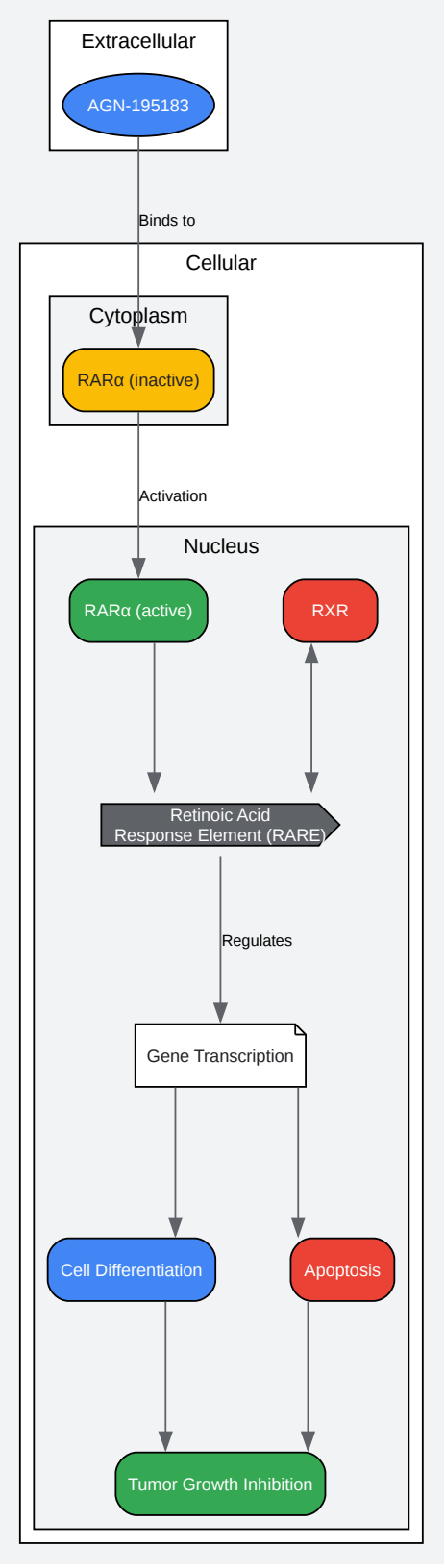

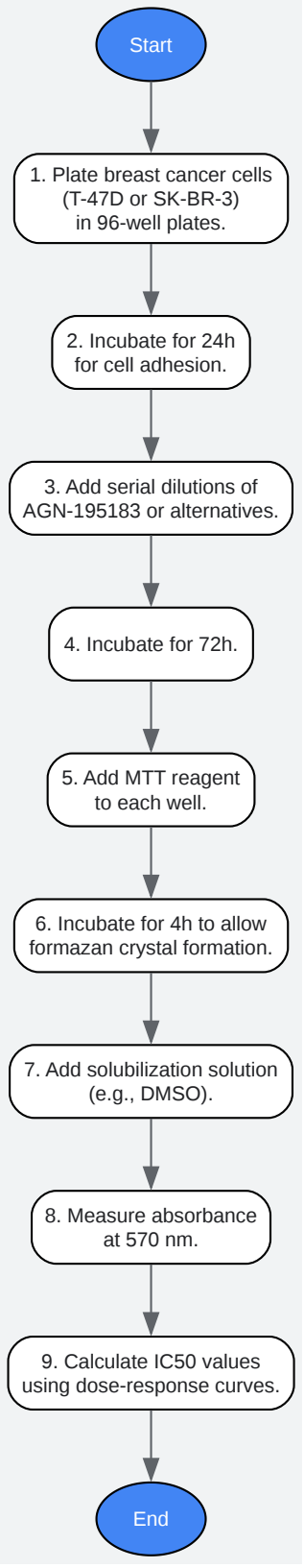

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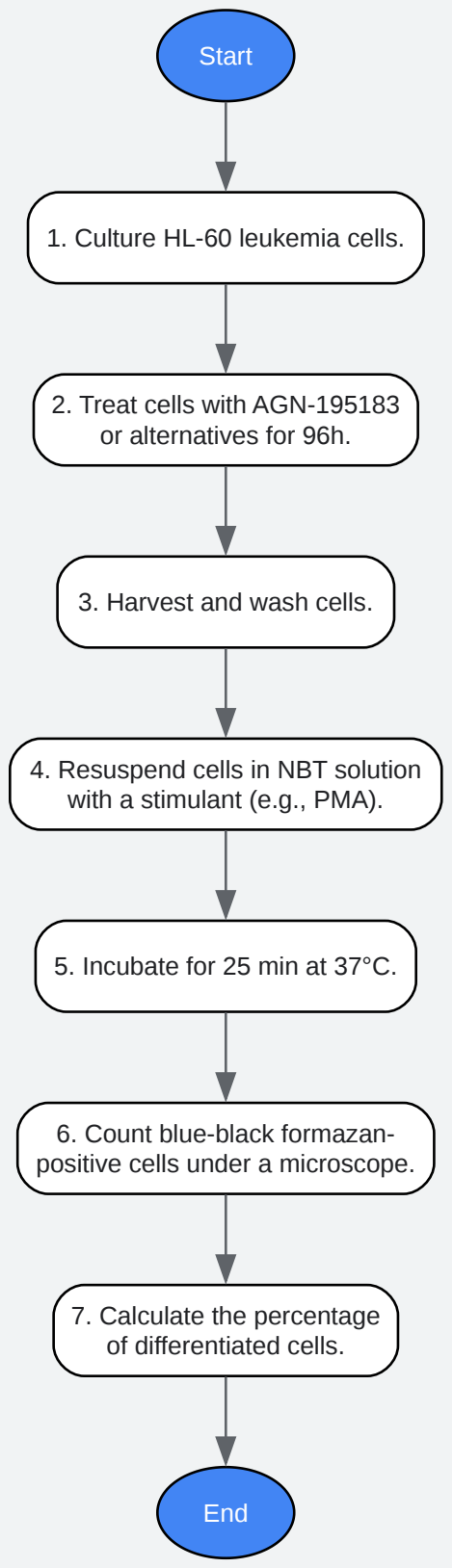

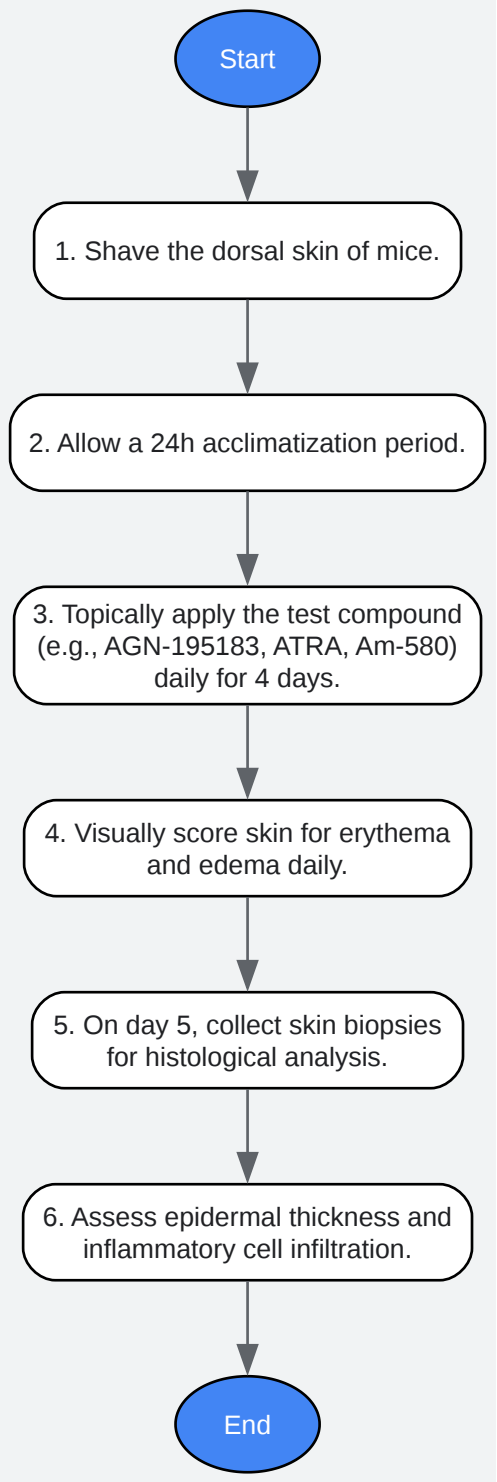

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References

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